

# The Versatile Synthon: Applications of 3-Buten-2-ol in Modern Organic Synthesis

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## Compound of Interest

Compound Name: 3-Buten-2-OL

Cat. No.: B146109

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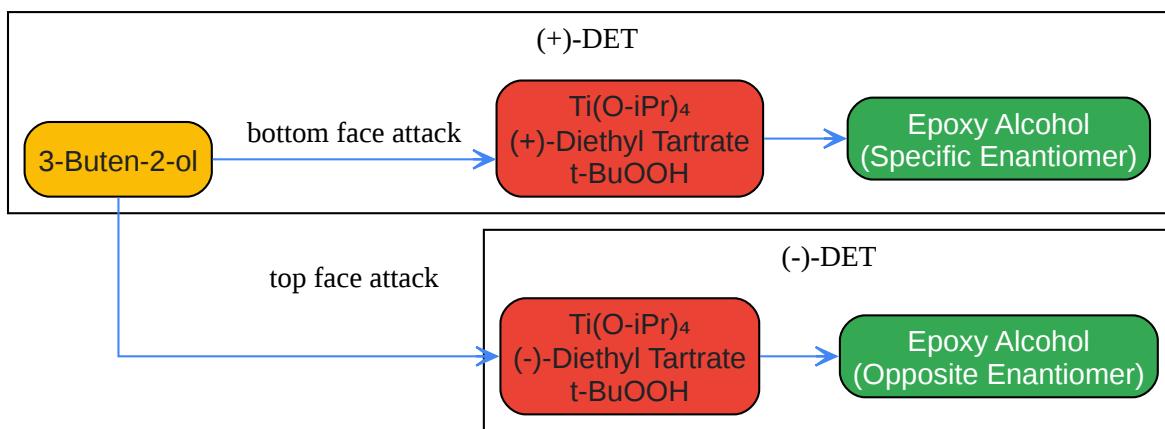
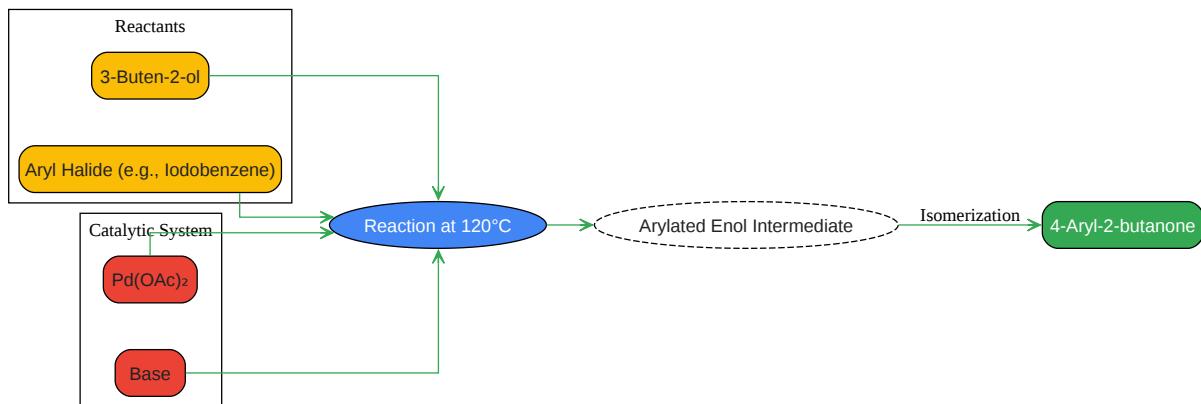
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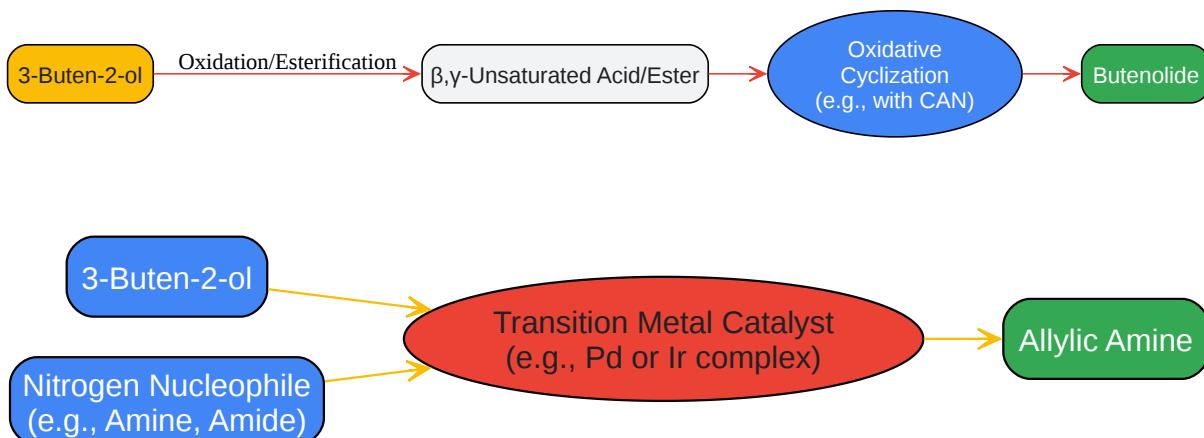
[City, State] – December 13, 2025 – **3-Buten-2-ol**, a chiral allylic alcohol, is a versatile and valuable building block in organic synthesis, enabling the construction of complex molecular architectures with high levels of stereocontrol. Its bifunctional nature, possessing both a reactive double bond and a stereogenic secondary alcohol, allows for a diverse range of chemical transformations. This report details several key applications of **3-butene-2-ol**, providing protocols and quantitative data for researchers, scientists, and drug development professionals.

## Palladium-Catalyzed Heck Reaction: A Gateway to Arylated Ketones

The Heck reaction provides a powerful method for carbon-carbon bond formation. **3-Buten-2-ol** can be effectively coupled with aryl halides in the presence of a palladium catalyst to generate valuable arylated ketone products. The reaction proceeds via an initial arylation of the double bond, followed by an isomerization of the resulting enol to the more stable ketone.

Workflow for the Heck Reaction of **3-Buten-2-ol**:





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